

solving solubility issues with 5-Methoxy-4-methylnicotinaldehyde

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Compound of Interest

Compound Name: 5-Methoxy-4-methylnicotinaldehyde

CAS No.: 113118-86-8

Cat. No.: B056831

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Technical Support Center: 5-Methoxy-4-methylnicotinaldehyde

Ticket ID: SOL-5M4M-NIC Status: Open Topic: Solubility Optimization & Troubleshooting
Applicable CAS: 120511-73-1 (Generic/Isomer analogs: 123506-66-1)

Physicochemical Profile & Solubility Logic

Before attempting solubilization, it is critical to understand the forces governing this molecule's behavior. **5-Methoxy-4-methylnicotinaldehyde** is a polysubstituted pyridine. Its solubility is governed by the competition between the lipophilic aromatic core and the ionizable pyridine nitrogen.

Parameter	Estimated Value	Implication for Solubility
LogP (Lipophilicity)	~1.2 – 1.8	Moderately lipophilic. Poor water solubility in neutral state. Good solubility in DMSO/Ethanol.
pKa (Pyridine N)	~4.5 – 5.5	CRITICAL: The molecule is basic. It will exist as a neutral, insoluble species at pH > 6.0 and a cationic, soluble species at pH < 4.0.
H-Bond Donors	0	Limited interaction with water unless protonated.
H-Bond Acceptors	3 (N, O-Me, C=O)	Good solubility in aprotic polar solvents (DMSO, DMF).

Quick-Reference Solvent Compatibility Matrix

Use this table to select the primary vehicle for your stock solution.

Solvent	Solubility Rating	Max Conc. (Est.) ^[1]	Usage Notes
DMSO	Excellent	> 50 mM	Preferred for biological assays. Hygroscopic; keep anhydrous to prevent aldehyde hydration.
Ethanol	Good	~ 20-30 mM	Good for chemical synthesis. Avoid for cellular assays if >0.1% final volume.
Water (pH 7)	Poor	< 1 mM	Do not use as a primary solvent.
0.1 M HCl	Excellent	> 50 mM	Forms the pyridinium hydrochloride salt in situ. Best for aqueous stock if acidity is tolerated.
DCM / Chloroform	Excellent	> 100 mM	Ideal for extraction/purification.

Troubleshooting Guide (Q&A Format)

Scenario A: Biological Assay Preparation

Q: I dissolved the compound in DMSO, but it precipitates immediately when I add it to my cell culture media (pH 7.4). Why? A: This is a classic "Crash-Out" event.

- The Cause: You are diluting a hydrophobic solute (LogP ~1.5) from a favorable solvent (DMSO) into an unfavorable one (Water at pH 7.4). At pH 7.4, the pyridine nitrogen is deprotonated (neutral), making the molecule its least soluble self.
- The Fix:

- Lower the Concentration: Ensure your final concentration is below the thermodynamic solubility limit (likely < 100 μ M in neutral buffer).
- Intermediate Dilution: Do not pipet directly from 100% DMSO to Media. Perform a serial dilution in media without serum first to check for turbidity.
- Shift the pH (If possible): If your assay tolerates it, slightly acidifying the buffer (pH 6.0-6.5) can significantly increase solubility by partially protonating the nitrogen.

Q: My DMSO stock solution turned yellow/brown after a week at room temperature. A: Aldehyde instability.

- The Cause: Nicotinaldehydes are prone to oxidation (forming the carboxylic acid) and photodegradation. The color change indicates the formation of N-oxide or oxidative degradation products.
- The Fix:
 - Store stocks at -20°C or -80°C.
 - Purge vials with Argon/Nitrogen after use.
 - Verify Integrity: Run a quick LC-MS. If the mass has shifted by +16 (N-oxide) or +16 (Acid), discard the stock.

Scenario B: Chemical Synthesis & Purification

Q: I cannot get the compound to dissolve in water for a reductive amination reaction. A: Neutral water is the wrong solvent.

- The Cause: The neutral pyridine lattice energy is too high for water to overcome.
- The Fix: Use the "Salt-Switch" Protocol.
 - Suspend the compound in water.
 - Add 1.0 - 1.1 equivalents of 1M HCl dropwise.

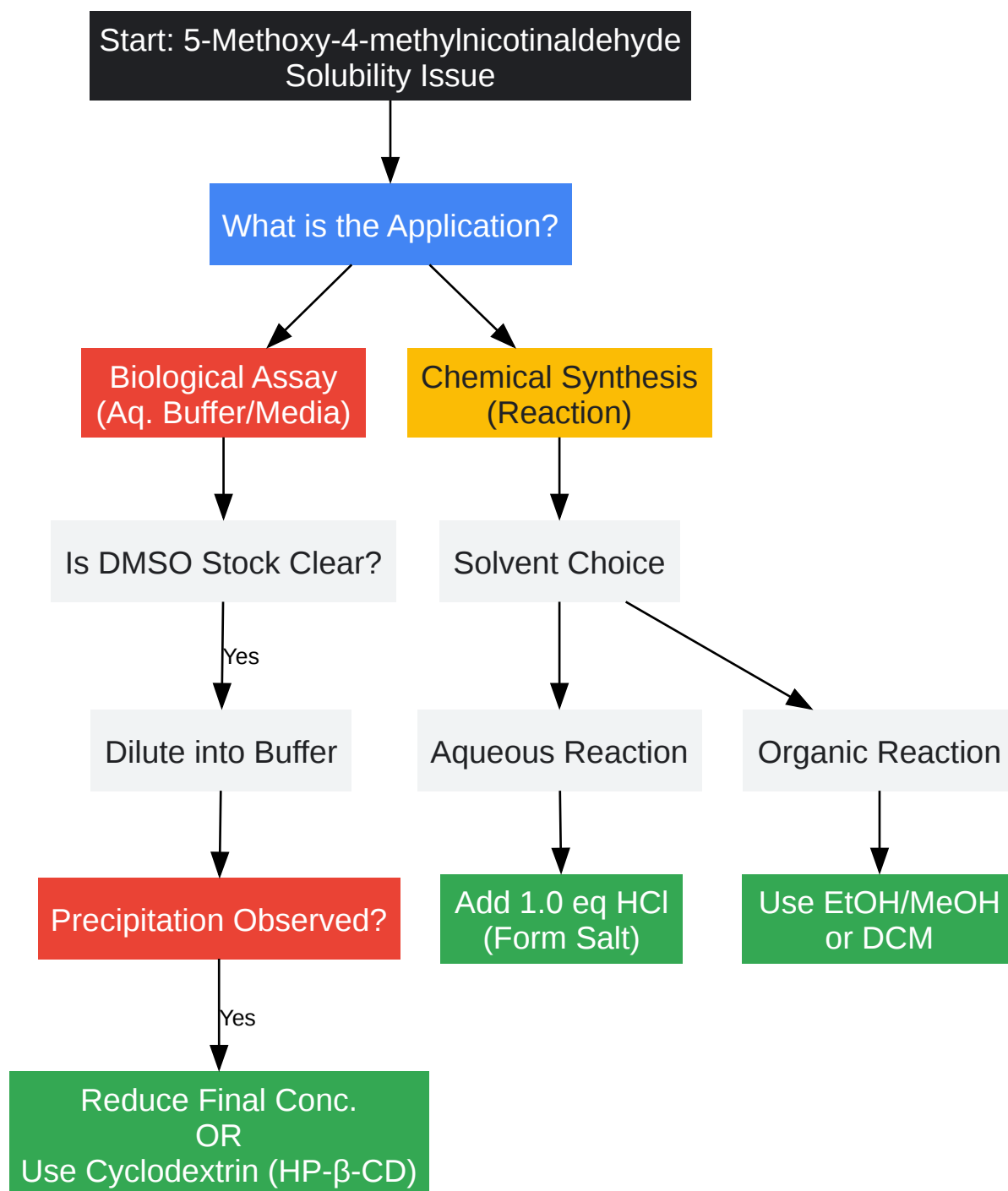
- The solution should clarify as the pyridinium hydrochloride salt forms.
- Note: For reductive amination, ensure the subsequent addition of the amine and reducing agent buffers the pH back to the optimal range (usually pH 5-6), which coincidentally maintains the solubility of this starting material.

Q: During extraction, the compound is not migrating into the organic layer (DCM). A: Check your aqueous pH.

- The Cause: If your aqueous layer is acidic ($\text{pH} < 5$), the compound is protonated and locked in the water phase.
- The Fix: Basify the aqueous layer to $\text{pH} \sim 8-9$ using Saturated NaHCO_3 or dilute NaOH . This deprotonates the pyridine, rendering it lipophilic, and it will partition efficiently into DCM or Ethyl Acetate.

Visual Troubleshooting Workflow

Follow this logic flow to determine the optimal solubilization strategy.



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Caption: Decision tree for selecting the correct solubilization method based on experimental context (Biological vs. Chemical).

Experimental Protocols

Protocol A: Kinetic Solubility Determination (The "Cloud Point" Method)

Use this to find the exact solubility limit in your specific buffer.

- Prepare Stock: Dissolve compound in DMSO to 50 mM.
- Prepare Buffer: Aliquot 196 μ L of your assay buffer (e.g., PBS pH 7.4) into a 96-well plate.
- Titrate:
 - Add 4 μ L of DMSO stock (Final: 1 mM). Mix and measure Absorbance at 620 nm (turbidity).
 - If $A_{620} < 0.01$ (Clear), repeat with higher volume or concentration.
 - If $A_{620} > 0.05$ (Turbid), you have exceeded solubility.
- Result: The concentration just prior to turbidity is your Kinetic Solubility Limit.

Protocol B: In-Situ Salt Formation for Aqueous Stock

Use this when you strictly require an aqueous stock solution without DMSO.

- Weigh 10 mg of **5-Methoxy-4-methylnicotinaldehyde**.[\[2\]](#)
- Calculate moles:
.
- Add 0.9 equivalents of 0.1 M HCl (

).
 - Why 0.9 eq? To prevent excess acidity.
- Vortex vigorously for 60 seconds.
- If solid remains, add water dropwise until clear.

- Filter Sterilize: Pass through a 0.22 μm PVDF filter immediately.

References

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Sources

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- [2. 113118-83-5 Cas No. | 5-Methoxynicotinaldehyde | Apollo \[store.apolloscientific.co.uk\]](https://store.apolloscientific.co.uk)
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